

Application Note: Gravimetric Determination of Vanadium in Ferrovanadium

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Ferrovanadium*

CAS No.: *76797-74-5*

Cat. No.: *B1254409*

[Get Quote](#)

Introduction

Ferrovanadium (FeV) is a crucial alloying agent used in the steel industry to enhance the strength, toughness, and wear resistance of steel.[1][2] The concentration of vanadium in the alloy directly impacts its performance and commercial value, necessitating accurate and reliable analytical methods for its determination. Gravimetric analysis offers a classic and highly accurate method for quantifying the vanadium content in **ferrovanadium** samples. This application note provides a detailed protocol for the gravimetric determination of vanadium, primarily involving the precipitation of vanadium and its subsequent conversion to a stable, weighable form, vanadium pentoxide (V_2O_5).

Principle

The gravimetric determination of vanadium in **ferrovanadium** is based on the quantitative precipitation of vanadium from a solution of the dissolved alloy. The most common method involves the precipitation of vanadium as ammonium metavanadate (NH_4VO_3) or with an organic precipitating agent like cupferron. The precipitate is then carefully washed, dried, and ignited at a high temperature to convert it into the stoichiometrically stable vanadium pentoxide

(V_2O_5). The mass of the V_2O_5 is then used to calculate the percentage of vanadium in the original **ferrovanadium** sample. Proper sample dissolution and separation of interfering elements, primarily iron, are critical for accurate results.

Reagents and Equipment

Reagents:

- Concentrated Nitric Acid (HNO_3)
- Concentrated Hydrochloric Acid (HCl)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ammonium Hydroxide (NH_4OH , 1:1 v/v)
- Ammonium Nitrate (NH_4NO_3)
- Cupferron solution (6% w/v, freshly prepared and cooled to 5-10°C)
- Wash solution: 1% (v/v) sulfuric acid containing a small amount of cupferron
- Deionized water

Equipment:

- Analytical balance (accurate to 0.1 mg)
- Muffle furnace
- Hot plate
- Beakers (250 mL, 400 mL)
- Volumetric flasks
- Gooch crucible or porcelain filtering crucible
- Filter paper (ashless)

- Desiccator
- pH meter or pH indicator paper
- Glass funnels
- Stirring rods

Experimental Protocol

Sample Preparation and Dissolution

- Accurately weigh approximately 0.5 g of the finely ground **ferrovanadium** sample into a 250 mL beaker.
- In a fume hood, add 30 mL of concentrated nitric acid. Heat gently on a hot plate to initiate the reaction.
- If the sample does not dissolve completely, add concentrated hydrochloric acid dropwise until complete dissolution is achieved.
- Add 10 mL of concentrated sulfuric acid and evaporate the solution on a hot plate until dense white fumes of sulfur trioxide are evolved. This step removes excess nitric and hydrochloric acids.
- Cool the beaker and its contents to room temperature.
- Carefully add 100 mL of deionized water and heat gently to dissolve the salts.

Removal of Iron by Cupferron Precipitation

- Cool the solution to 5-10°C in an ice bath.
- Slowly add a chilled 6% solution of cupferron with constant stirring until the precipitation of iron is complete.[3] A reddish-brown precipitate of the iron-cupferron complex will form.
- Add a slight excess of the cupferron solution to ensure complete precipitation of iron. This can be tested by adding a few more drops of the reagent to the clear supernatant; no further precipitation should occur.

- Filter the solution through ashless filter paper to separate the iron precipitate.
- Wash the precipitate with a cold wash solution (1% sulfuric acid containing a little cupferron) to remove any adsorbed vanadium.
- Collect the filtrate, which contains the vanadium.

Precipitation of Vanadium

- Transfer the filtrate to a larger beaker and boil to decompose the excess cupferron.
- Concentrate the solution by evaporation if necessary.
- Add concentrated nitric acid to the solution and heat to oxidize the vanadium to the +5 oxidation state.[4][5]
- Neutralize the solution with ammonium hydroxide (1:1 v/v) until it is slightly alkaline.
- Then, make the solution slightly acidic with a few drops of dilute nitric acid.
- Add 10 g of ammonium nitrate and boil the solution.
- Add ammonium hydroxide dropwise with constant stirring until the vanadium is precipitated as ammonium metavanadate (NH_4VO_3). [6] The pH should be maintained between 3.5 and 4.5.[6]
- Allow the precipitate to settle for at least one hour, preferably overnight.

Filtration and Ignition

- Filter the precipitate through a pre-weighed Gooch or porcelain filtering crucible.
- Wash the precipitate with a hot, dilute solution of ammonium nitrate, followed by a final wash with hot deionized water to remove any remaining impurities.[6]
- Dry the crucible and precipitate in an oven at 105-110°C.
- Transfer the dried crucible to a muffle furnace and gradually increase the temperature to 800°C.[6] Ignite for at least one hour to convert the ammonium metavanadate to vanadium

pentoxide (V_2O_5).

- Cool the crucible in a desiccator to room temperature and weigh it accurately.
- Repeat the ignition, cooling, and weighing steps until a constant weight is obtained.

Data Presentation

The following table should be used to record the experimental data:

Parameter	Sample 1	Sample 2	Sample 3
Initial Sample Weight (g)			
Weight of Crucible + V_2O_5 (g)			
Weight of Empty Crucible (g)			
Weight of V_2O_5 (g)			
Vanadium Content (%)			
Average Vanadium Content (%)			
Standard Deviation			

Calculation of Vanadium Content:

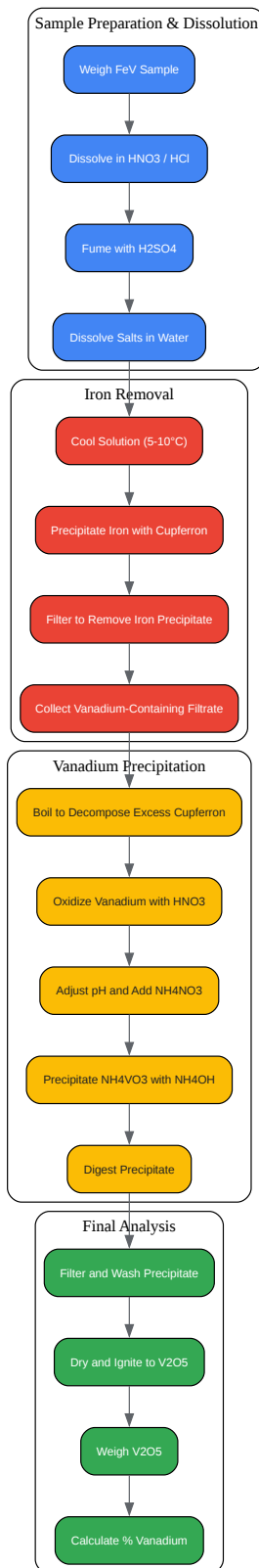
The percentage of vanadium in the **ferrovanadium** sample is calculated using the following formula:

$$\% \text{ Vanadium} = \left(\frac{\text{Weight of } V_2O_5 \times 0.5602}{\text{Initial Sample Weight}} \right) \times 100$$

Where 0.5602 is the gravimetric factor for converting the mass of V_2O_5 to the mass of V ($2 \times$ Atomic weight of V / Molecular weight of V_2O_5).

Visualization

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for Gravimetric Determination of Vanadium in **Ferrovandium**.

Interferences

Several elements can interfere with the gravimetric determination of vanadium. Iron is the most significant interference in **ferrovandium** analysis and is removed by precipitation with cupferron.[3] Other elements that can co-precipitate with vanadium include molybdenum, tungsten, and chromium. Careful control of pH during precipitation can help minimize these interferences.[7] For highly accurate analyses, especially for certification purposes, additional separation steps or alternative analytical techniques like ICP-OES may be necessary.[8]

Safety Precautions

- All work with concentrated acids and the dissolution of the alloy should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle hot beakers and crucibles with appropriate tongs.
- Cupferron is toxic and should be handled with care. Avoid inhalation of dust and contact with skin.
- The muffle furnace operates at high temperatures and should be used with caution.

This detailed protocol provides a robust method for the accurate gravimetric determination of vanadium content in **ferrovandium**, suitable for quality control and research applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. mccreathlabs.com](https://mccreathlabs.com) [mccreathlabs.com]
- [2. Vanadium in Steels – IspatGuru](https://www.ispatguru.com) [ispatguru.com]
- [3. ajsonline.org](https://www.ajsonline.org) [ajsonline.org]
- [4. chemguide.co.uk](https://www.chemguide.co.uk) [chemguide.co.uk]
- [5. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [6. scribd.com](https://www.scribd.com) [scribd.com]
- [7. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [8. What are the test methods for the vanadium content in ferrovanadium?](https://www.turkish.ferrosilicon-alloy.com) [turkish.ferrosilicon-alloy.com]
- To cite this document: BenchChem. [Application Note: Gravimetric Determination of Vanadium in Ferrovanadium]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1254409/docs#application-note-gravimetric-determination-of-vanadium-in-ferrovanadium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)